

Technical Support Center: Synthesis of 4-Chloroquinazoline-7-carbonitrile

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Compound of Interest

Compound Name: 4-Chloroquinazoline-7-carbonitrile

CAS No.: 1260759-38-3

Cat. No.: B1469761

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A Guide for Researchers and Drug Development Professionals

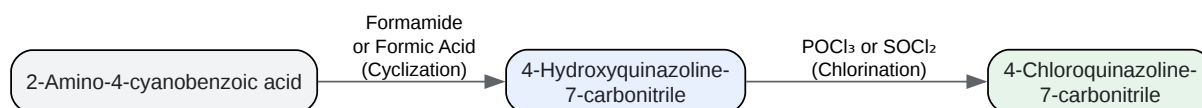
Welcome to the technical support center for the synthesis of **4-Chloroquinazoline-7-carbonitrile**. This molecule is a key building block in medicinal chemistry, notably in the development of kinase inhibitors for oncology.^[1] Scaling up its synthesis from the lab bench to larger quantities can present several challenges. This guide is designed to provide in-depth, experience-based solutions to common problems encountered during this process.

Synthetic Overview

The most prevalent and industrially viable route to **4-Chloroquinazoline-7-carbonitrile** involves a two-step process starting from 2-amino-4-cyanobenzoic acid.

- Cyclization: Formation of the quinazolinone ring system to yield 4-hydroxyquinazoline-7-carbonitrile (also known as 4-oxo-3,4-dihydroquinazoline-7-carbonitrile).^[2]
- Chlorination: Conversion of the 4-hydroxyl group to the 4-chloro derivative using a suitable chlorinating agent.^[3]

This pathway is favored for its efficiency and the availability of starting materials.



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Sources

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